In-Depth Technical Guide: Physical Properties of tert-Butyl 6-hydrazinylnicotinate

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Compound of Interest

Compound Name:	*tert-Butyl 6-hydrazinylnicotinate*
CAS No.:	*163213-19-2*
Cat. No.:	*B573379*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **tert-butyl 6-hydrazinylnicotinate**, a key intermediate in the synthesis of novel heterocyclic compounds for pharmaceutical and medicinal chemistry research.

Core Physical Properties

The physical characteristics of **tert-butyl 6-hydrazinylnicotinate** are crucial for its handling, storage, and application in synthetic chemistry. Below is a summary of its key physical data.

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Property	Value	Source
IUPAC Name	tert-butyl 6-hydrazinylpyridine-3-carboxylate	
CAS Number	163213-19-2	
Molecular Formula	$C_{10}H_{15}N_3O_2$	[1]
Molecular Weight	209.25 g/mol	[1]
Appearance	Solid	
Boiling Point (Predicted)	317.0 ± 52.0 °C at 760 mmHg	N/A
Melting Point	Not available	N/A
Solubility	Not available	N/A
Storage Temperature	-20°C, stored under nitrogen	

Experimental Protocols for Physical Property Determination

While specific experimental data for the melting point and solubility of **tert-butyl 6-hydrazinylnicotinate** are not readily available in the reviewed literature, the following general protocols outline the standard methodologies for determining these crucial physical properties for a solid organic compound.

Melting Point Determination (Capillary Method)

Objective: To determine the temperature range over which the solid compound transitions to a liquid.

Apparatus:

- Melting point apparatus (e.g., Thomas-Hoover Uni-Melt or similar)
- Capillary tubes (sealed at one end)
- Spatula

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- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of dry **tert-butyl 6-hydrazinylnicotinate** is finely powdered using a mortar and pestle.
- Capillary Tube Packing: The open end of a capillary tube is tapped into the powdered sample, forcing a small amount of the compound into the tube. The tube is then inverted and tapped gently to pack the sample into the sealed end, aiming for a sample height of 2-3 mm.
- Apparatus Setup: The packed capillary tube is placed into the heating block of the melting point apparatus.
- Heating and Observation:
  - The sample is heated rapidly to a temperature approximately 15-20 °C below the expected melting point.
  - The heating rate is then reduced to 1-2 °C per minute to allow for accurate observation.
- Data Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range. A narrow melting range (1-2 °C) is indicative of a pure compound.

Boiling Point Determination (Distillation Method - for liquids, adapted for decomposition point for solids)

As **tert-butyl 6-hydrazinylnicotinate** is a solid with a high predicted boiling point, direct boiling point determination may not be practical and could lead to decomposition. A more relevant thermal property to determine would be its decomposition temperature using thermogravimetric analysis (TGA). However, a standard distillation protocol is provided for context.

Objective: To determine the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

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Apparatus:

- Distillation flask
- Condenser
- Receiving flask
- Thermometer and adapter
- Heating mantle
- Boiling chips

Procedure:

- Apparatus Assembly: A simple distillation apparatus is assembled. The compound would be placed in the distillation flask with boiling chips.
- Heating: The flask is gently heated.
- Temperature Reading: The thermometer bulb is positioned so that the top of the bulb is level with the side arm of the distillation flask. The temperature is recorded when the liquid is boiling and a steady stream of distillate is collected. This temperature is the boiling point.

Solubility Determination

Objective: To determine the solubility of the compound in various solvents.

Apparatus:

- Test tubes
- Vortex mixer or stirring rod
- Spatula
- Graduated cylinders or pipettes

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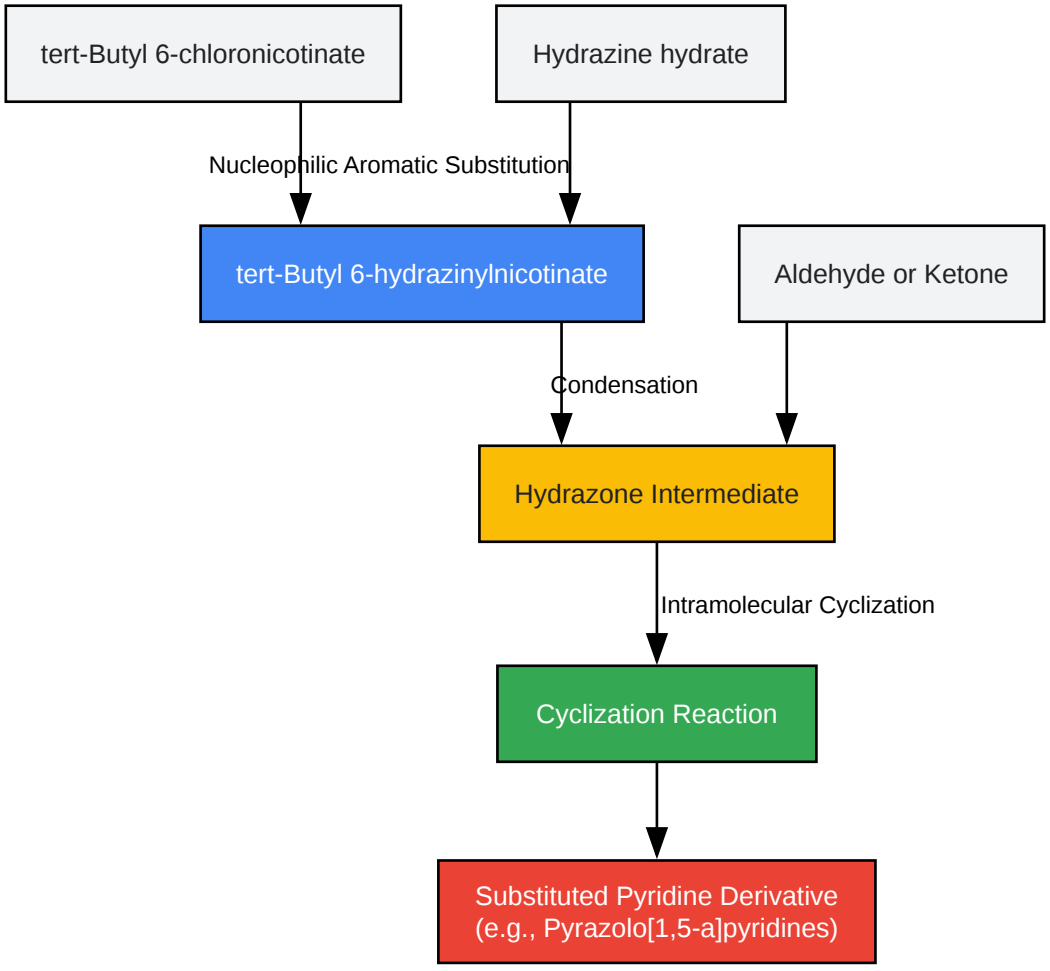
Procedure:

- Solvent Selection: A range of common laboratory solvents of varying polarities should be selected (e.g., water, ethanol, methanol, dichloromethane, ethyl acetate, hexane).
- Sample Preparation: A pre-weighed amount of **tert-butyl 6-hydrazinylnicotinate** (e.g., 10 mg) is placed into a series of test tubes.
- Solvent Addition: A measured volume of each solvent (e.g., 1 mL) is added to a respective test tube.
- Mixing: The mixture is agitated thoroughly using a vortex mixer or by stirring for a set period (e.g., 1-2 minutes).
- Observation: The mixture is visually inspected to determine if the solid has completely dissolved.
- Classification: The solubility is typically classified as:
  - Soluble: The entire solid dissolves.
  - Partially soluble: Some of the solid dissolves.
  - Insoluble: No significant amount of the solid dissolves.
  - Quantitative solubility can be determined by adding small, known increments of the solvent until the solid dissolves completely and then calculating the concentration.

Synthetic Workflow and Applications

tert-Butyl 6-hydrazinylnicotinate serves as a valuable building block in organic synthesis, particularly for the construction of substituted pyridine derivatives which are prevalent scaffolds in medicinal chemistry.[2] Its hydrazine functionality allows for versatile reactions, such as the formation of hydrazones and subsequent cyclization reactions to form various heterocyclic systems.

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Caption: Synthetic pathway of **tert-Butyl 6-hydrazinylnicotinate** and its subsequent use in the synthesis of substituted pyridine derivatives.

Safety and Handling

tert-Butyl 6-hydrazinylnicotinate should be handled with care in a well-ventilated area or a chemical fume hood. Standard personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn. Avoid inhalation of dust and contact with skin and eyes. In case of contact, rinse the affected area with plenty of water. For detailed safety information, refer to the Safety Data Sheet (SDS).

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